

Key features of the 3-(Bromomethyl)benzoic acid molecule

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Compound of Interest

Compound Name: 3-(Bromomethyl)benzoic acid

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An In-depth Technical Guide to **3-(Bromomethyl)benzoic Acid**

Introduction

3-(Bromomethyl)benzoic acid, also known as α -bromo-m-toluic acid or 3-carboxybenzyl bromide, is a bifunctional organic compound with the chemical formula $C_8H_7BrO_2$.^{[1][2][3]} It serves as a versatile building block in organic synthesis, particularly in the fields of medicinal chemistry, agrochemicals, and materials science.^{[1][4]} The molecule's utility stems from its two key functional groups: a carboxylic acid on the benzene ring and a reactive bromomethyl group.^{[1][4]} This guide provides a comprehensive overview of the key features, properties, synthesis, and applications of **3-(Bromomethyl)benzoic acid** for researchers, scientists, and drug development professionals.

Molecular Properties and Structure

3-(Bromomethyl)benzoic acid is an off-white to white crystalline solid.^[1] Its structure consists of a benzoic acid core with a bromomethyl substituent at the meta-position. This arrangement provides two distinct reactive sites, allowing for a range of chemical transformations. The bromomethyl group is an excellent electrophile for nucleophilic substitution reactions, while the carboxylic acid group can undergo esterification, amidation, or other reactions typical of carboxylic acids.^{[1][5]}

Chemical and Physical Data

The key quantitative properties of **3-(Bromomethyl)benzoic acid** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	6515-58-8	[1][6]
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2]
Molecular Weight	215.04 g/mol	[1][2]
Appearance	Off-white to white crystalline solid	[1]
Melting Point	151–152 °C	[1][4]
Boiling Point	Approximately 338 °C (Predicted)	[1][7]
Density	Approximately 1.635 g/cm ³ (Predicted)	[1][7]
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Methanol	[1][7]
Purity	≥98% (Typical)	[1]

Synthesis of 3-(Bromomethyl)benzoic Acid

The most common laboratory-scale synthesis of **3-(Bromomethyl)benzoic acid** involves the radical bromination of the methyl group of m-toluic acid. This reaction is typically initiated by a radical initiator and uses a brominating agent such as N-bromosuccinimide (NBS).

Experimental Protocol: Radical Bromination of m-Toluic Acid

This protocol describes the synthesis of **3-(Bromomethyl)benzoic acid** from m-toluic acid using N-bromosuccinimide (NBS) and a radical initiator.

Materials:

- m-Toluic acid
- N-bromosuccinimide (NBS)
- 2,2'-Azo-bis-(2-methylpropionitrile) (AIBN) or tert-butyl peroxybenzoate
- Anhydrous carbon tetrachloride (CCl₄)
- Water
- Sodium sulfate (Na₂SO₄)

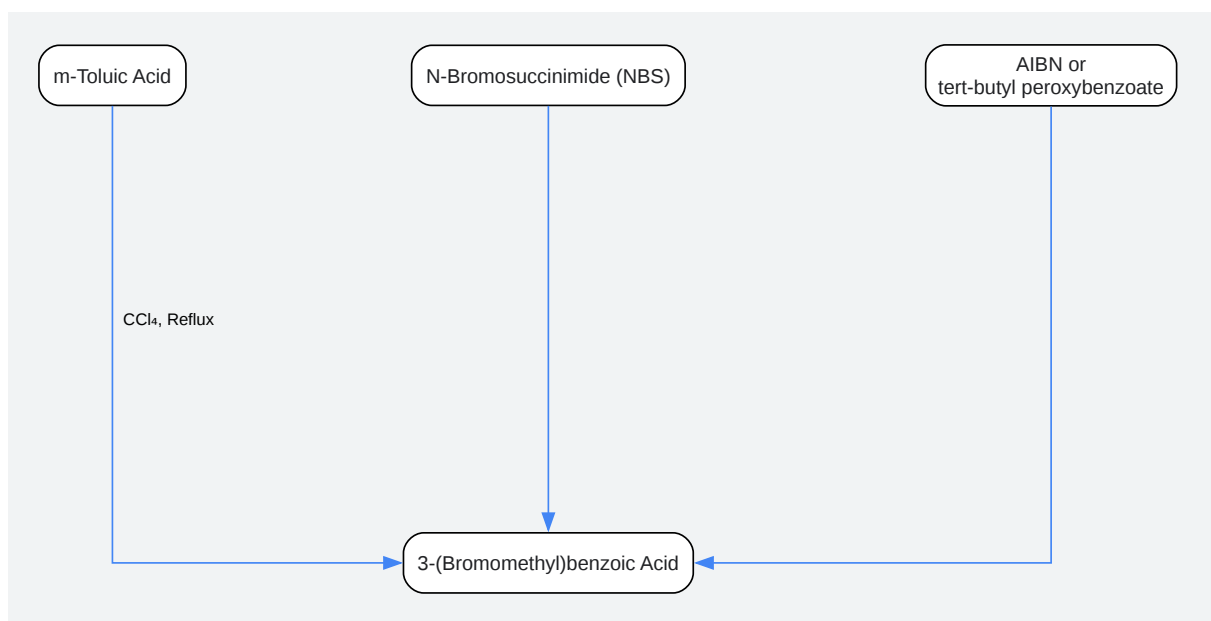
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 10 g (73.4 mmol) of m-toluic acid in 75 ml of anhydrous carbon tetrachloride.[8]
- To this solution, add 13.72 g (77.07 mmol) of N-bromosuccinimide and 0.2 g of 2,2'-azo-bis-(2-methylpropionitrile).[8]
- Heat the reaction mixture to reflux for approximately 20 minutes.[8] An alternative method involves heating the mixture to reflux overnight with tert-butyl peroxybenzoate as the initiator. [6][9]
- After the reaction is complete (which can be monitored by TLC), cool the mixture and filter it to remove the succinimide byproduct.[8]
- Wash the organic filtrate with 15 ml of water.[8]
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent in vacuo.[8]
- The crude product can be recrystallized from carbon tetrachloride to yield the purified **3-(Bromomethyl)benzoic acid**. [8]

A reported yield for this reaction is approximately 80.5%. [8] The structure of the product can be confirmed by ¹H NMR spectroscopy, with expected signals around δ 7.93 (m, 2H), 7.43 (m, 2H), and 4.55 (s, 2H) in CDCl₃. [9]

Synthesis Pathway

The following diagram illustrates the synthesis of **3-(Bromomethyl)benzoic acid** from m-toluic acid via radical bromination.



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